

# 1,1-Dimethylhydrazine chemical properties and reactivity

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## Compound of Interest

Compound Name: 1,1'-diMethyl-

Cat. No.: B3231576

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An In-depth Technical Guide to 1,1-Dimethylhydrazine: Chemical Properties and Reactivity

Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

1,1-Dimethylhydrazine, commonly known as Unsymmetrical Dimethylhydrazine (UDMH), is a versatile and highly reactive chemical compound with the formula  $(CH_3)_2NNH_2$ . It is a powerful reducing agent and a key component in hypergolic bipropellant systems, primarily for rocket and spacecraft propulsion. Its high toxicity and flammability necessitate stringent handling protocols. This document provides a comprehensive overview of the chemical properties, reactivity, experimental protocols, and safety considerations for UDMH, intended for a technical audience.

## General and Physical Properties

UDMH is a clear, colorless, hygroscopic liquid at room temperature.<sup>[1][2][3]</sup> It possesses a characteristic sharp, fishy, or ammonia-like odor.<sup>[1][4][5]</sup> Upon exposure to air, it can absorb oxygen and carbon dioxide, gradually turning yellowish.<sup>[3][4]</sup> Its vapors are heavier than air and can travel to an ignition source, causing a flashback.<sup>[1][6]</sup>

Table 1: Physical and Chemical Properties of 1,1-Dimethylhydrazine

Property	Value	References
Molecular Formula	C <sub>2</sub> H <sub>8</sub> N <sub>2</sub>	[1][3]
Molecular Weight	60.10 g/mol	[1][3][6]
Appearance	Clear, colorless liquid	[1][2][6]
Odor	Ammonia-like, fishy	[2][4][5]
Density	0.7914 g/mL at 22 °C	[4][6][7]
Melting Point	-57 °C (-71 °F)	[4][6][8]
Boiling Point	64.0 °C (147.1 °F)	[4][6][8]
Vapor Pressure	157 mmHg at 25 °C (77 °F)	[6][8]
Vapor Density	1.94 (Air = 1)	[5][6]
Flash Point	-15 °C (5 °F)	[2][6]
Autoignition Temp.	249 °C (480 °F)	[2][6]
Explosive Limits	2.0% - 95.0% by volume in air	[2][5][6]
Ionization Potential	8.05 eV	[5][6]
pKa	7.21 at 25°C	[8]

## Spectral Data

Detailed spectral analyses are crucial for the identification and quantification of UDMH. While specific peak data is extensive, the primary analytical techniques are summarized below.

Table 2: Spectral Data for 1,1-Dimethylhydrazine

Data Type	Description	References
Nuclear Magnetic Resonance ( <sup>1</sup> H NMR)	Used for structural confirmation and purity analysis.	[9]
Infrared (IR) Spectroscopy	Characterizes functional groups and bonding within the molecule.	[9]
Mass Spectrometry (MS)	Determines the molecular weight and fragmentation pattern.	[10]
UV-VIS Spectroscopy	Analytical method used by NIOSH for monitoring.	[5]

## Solubility

UDMH's solubility is a key factor in its application and environmental fate. It is miscible with water, a property that contrasts with its high solubility in many organic solvents.[3][4]

Table 3: Solubility of 1,1-Dimethylhydrazine

Solvent	Solubility	References
Water	Miscible (slowly decomposes)	[3][4][6][8]
Ethanol	Miscible / Very Soluble	[1][4][8]
Methanol	Very Soluble	[1][8]
Ether	Miscible	[7][11]
Hydrocarbons (e.g., Kerosene)	Miscible	[4][7][11]
N,N-Dimethylformamide (DMF)	Miscible	[7][11]

## Reactivity Profile

UDMH is a highly reactive compound, classified as a powerful reducing agent and a base.[1][6] Its reactivity is the basis for its primary applications and also accounts for its significant hazards.

## Reactivity with Oxidizing Agents

The most notable reactions of UDMH are with strong oxidizers. It is hypergolic, meaning it ignites spontaneously upon contact with certain oxidizers, a property utilized in rocket propulsion.[12]

- Nitrogen Tetroxide ( $\text{N}_2\text{O}_4$ ) and Nitric Acid: Contact with fuming nitric acid or nitrogen tetroxide results in immediate and violent ignition.[1][6] This is a common bipropellant combination.
- Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ ): Ignition can occur on contact with hydrogen peroxide.[1][6] The oxidation of UDMH with  $\text{H}_2\text{O}_2$ , especially in the presence of copper, can produce the carcinogen N-nitrosodimethylamine (NDMA).[13]
- Air/Oxygen: UDMH is highly flammable over a wide range of vapor concentrations in air.[1][6] It may ignite spontaneously when spread on a large, exposed surface.[1][6] Autoxidation in the presence of air can produce formaldehyde dimethylhydrazone, nitrogen, and water as major products.[14] This reaction is catalyzed by metals.[13][14]

## Reactivity as a Base

As a hydrazine derivative, UDMH acts as a base and reacts exothermically with acids to form salts.[1][6] This is a standard acid-base neutralization reaction.

## Thermal Decomposition

UDMH is stable under normal temperatures but can become unstable and decompose at elevated temperatures and pressures.[6] Prolonged exposure of containers to heat can lead to violent rupture due to decomposition.[1][6]

- Gas-Phase Decomposition: A study of its thermal decomposition in the gas phase near 400°C determined the reaction to be first-order with an activation energy of 28.7 kcal/mole. [15]

- Decomposition Products: The primary products of thermal degradation include hydrogen cyanide (HCN), nitrogen (N<sub>2</sub>), and ammonia (NH<sub>3</sub>).[\[10\]](#) When burned, it generates toxic oxides of nitrogen.[\[1\]](#)[\[6\]](#)

## Experimental Protocols

### Synthesis Protocols

UDMH is produced industrially by several methods.

- Olin Raschig Process: This common industrial method involves the reaction of monochloramine (NH<sub>2</sub>Cl) with dimethylamine ((CH<sub>3</sub>)<sub>2</sub>NH) to produce 1,1-dimethylhydrazinium chloride, which is then neutralized to yield UDMH.[\[4\]](#) 
$$(CH_3)_2NH + NH_2Cl \rightarrow (CH_3)_2NNH_2 \cdot HCl$$
- Reduction of N-Nitrosodimethylamine: A classic laboratory and historical synthesis route involves the reduction of N-Nitrosodimethylamine using a reducing agent like zinc dust in acetic acid.[\[4\]](#)[\[16\]](#)[\[17\]](#) 
$$(CH_3)_2NNO + Zn/CH_3COOH \rightarrow (CH_3)_2NNH_2$$

## Safe Handling and Personal Protective Equipment (PPE)

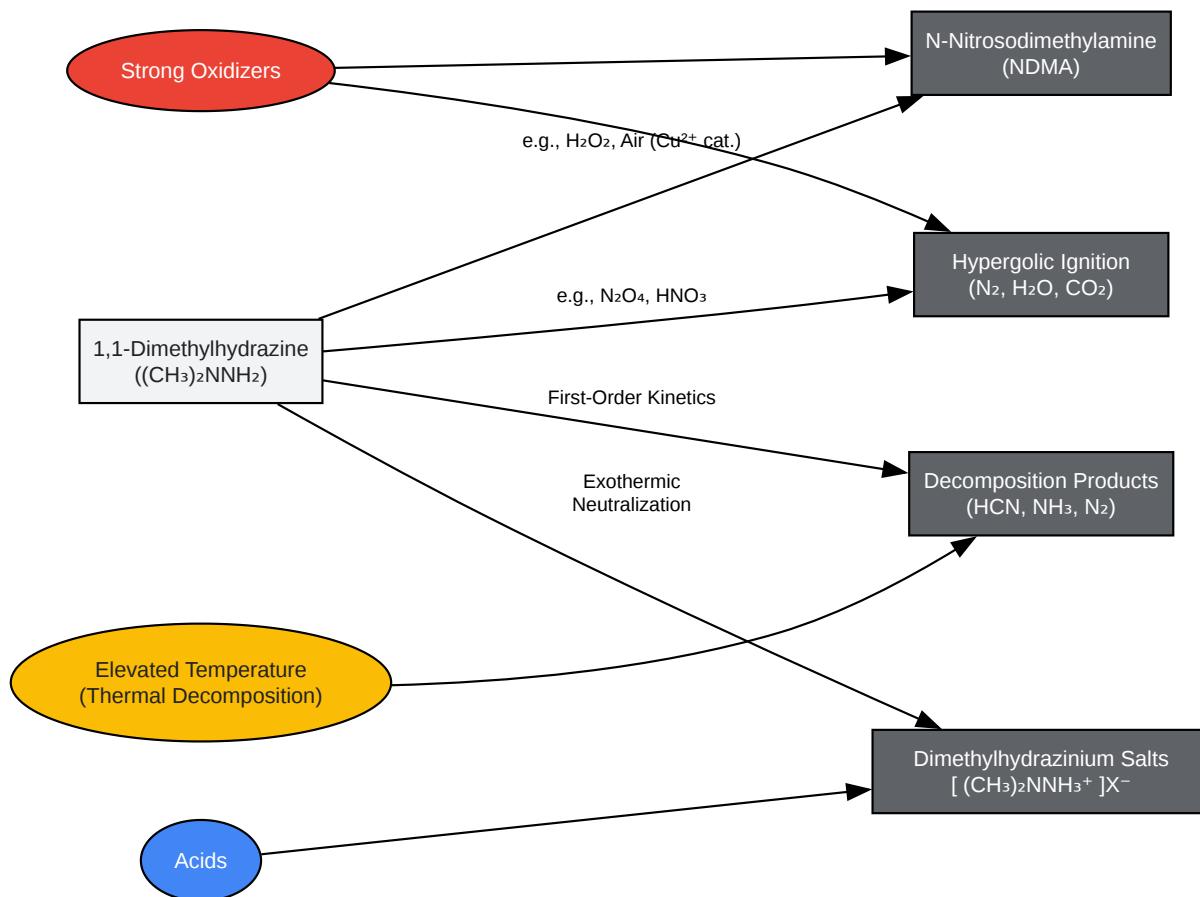
Due to its high toxicity, corrosivity, and flammability, UDMH must be handled with extreme caution using stringent safety protocols.[\[6\]](#)[\[18\]](#)[\[19\]](#)

- Engineering Controls: All work must be conducted in a certified ducted chemical fume hood.[\[20\]](#) The work area must be equipped with an eyewash station and an emergency safety shower.[\[20\]](#)[\[21\]](#) All equipment used for handling must be properly grounded to prevent static discharge.[\[6\]](#)
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear chemically resistant gloves. Butyl rubber is often recommended, but manufacturers' compatibility charts should always be consulted.[\[20\]](#)[\[21\]](#)
  - Body Protection: A chemically resistant apron, lab coat, or full suit is required to prevent skin contact.[\[18\]](#)[\[21\]](#)
  - Eye Protection: Wear chemical splash goggles and a face shield.[\[18\]](#)[\[21\]](#)

- Respiratory Protection: If engineering controls are insufficient or for emergency situations, a NIOSH-approved full-facepiece airline respirator in positive pressure mode is required. [20] A comprehensive respiratory protection program must be in place.[20]
- Spill Response:
  - Evacuate the area and eliminate all ignition sources (no flames, sparks, or smoking).[6] [18]
  - Wear a full chemical protective suit with a self-contained breathing apparatus (SCBA).[18]
  - Absorb the spill with inert, non-combustible material such as sand or earth.[6][18] Do not use combustible absorbents like sawdust.[18]
  - Collect the absorbed material using non-sparking tools and place it in a sealed, properly labeled container for disposal.[6][18]
- Fire Fighting:
  - Use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam.[21]
  - Firefighters must wear full protective gear and SCBA.[18]
  - Containers exposed to fire should be cooled with a water spray to prevent rupture.[21] Poisonous gases, including nitrogen oxides, are produced in a fire.[21]

## Mandatory Visualizations

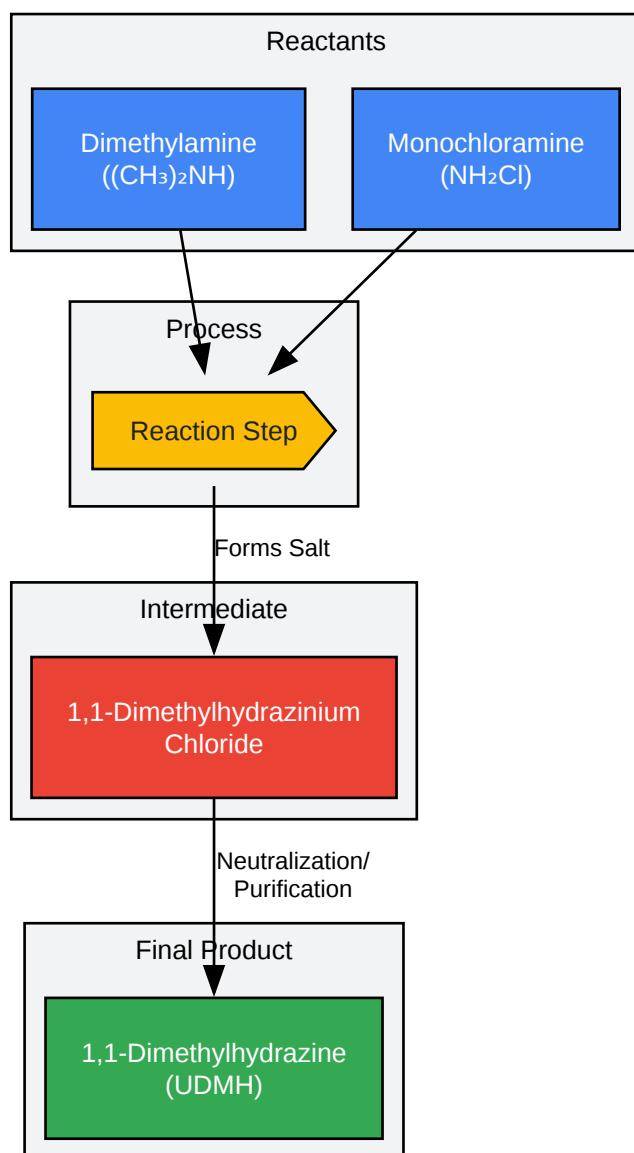
### Diagram 1: Reactivity Profile of 1,1-Dimethylhydrazine



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Caption: Reactivity pathways of 1,1-Dimethylhydrazine (UDMH).

## Diagram 2: Olin Raschig Synthesis Workflow



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Caption: Industrial synthesis of UDMH via the Olin Raschig process.

### Diagram 3: Safe Handling Workflow

```
// Define nodes for the workflow
Start([label="Start Handling Protocol", shape=invhouse, fillcolor="#F1F3F4", fontcolor="#202124"]);
Prep([label="1. Prepare Work Area\n(Fume Hood, Ground Equipment,\nSpill Kit Ready)", fillcolor="#4285F4", fontcolor="#FFFFFF"]);
PPE([label="2. Don Full PPE\n(Gloves, Goggles, Face Shield,\nResistant Clothing)", fillcolor="#4285F4", fontcolor="#FFFFFF"]);
Handling([label="3. Conduct Experiment\n(Transfer", fillcolor="#4285F4", fontcolor="#FFFFFF]);
```

UDMH in Hood,\nUse Non-Sparking Tools)", fillcolor="#FBBC05", fontcolor="#202124"]; Check [label="Spill or Exposure?", shape=diamond, fillcolor="#EA4335", fontcolor="#FFFFFF"]; Cleanup [label="4. Decontaminate & Clean\n(Quench excess UDMH,\nClean glassware in hood)", fillcolor="#34A853", fontcolor="#FFFFFF"]; Waste [label="5. Dispose of Waste\n(Collect all waste in sealed,\nlabeled containers)", fillcolor="#34A853", fontcolor="#FFFFFF"]; End [label="End Protocol", shape=house, fillcolor="#F1F3F4", fontcolor="#202124"]; Emergency [label="EMERGENCY\n(Execute Spill/Exposure Protocol,\nEvacuate, Call for Help)", fillcolor="#202124", fontcolor="#FFFFFF", shape=octagon];

// Define the workflow edges Start -> Prep; Prep -> PPE; PPE -> Handling; Handling -> Check; Check -> Cleanup [label="No"]; Check -> Emergency [label="Yes"]; Cleanup -> Waste; Waste -> End; Emergency -> End [style=dashed, label="Post-Incident"]; }

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